

Commercial suppliers of 1-Bromo-4-(trans-4-pentylcyclohexyl)benzene

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Compound of Interest

Compound Name:	1-Bromo-4-(trans-4-pentylcyclohexyl)benzene
Cat. No.:	B185862

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An In-Depth Technical Guide to Commercial Sourcing of **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** for Researchers and Drug Development Professionals

Introduction

1-Bromo-4-(trans-4-pentylcyclohexyl)benzene, with CAS Number 79832-89-6, is a key organic intermediate primarily utilized in the synthesis of advanced liquid crystal materials.^[1] Its specific molecular structure, featuring a bromobenzene core linked to a trans-4-pentylcyclohexyl group, provides the necessary properties for creating the complex molecules essential for modern display technologies.^[1] The high purity of this compound is critical, as it directly influences the performance characteristics of the final liquid crystal products, such as their response time and contrast ratio.^[1] This guide provides a comprehensive overview of commercial suppliers, quality specifications, safety protocols, and a typical procurement workflow for researchers, scientists, and drug development professionals looking to source this specialty chemical.

Chemical and Physical Properties

1-Bromo-4-(trans-4-pentylcyclohexyl)benzene is typically a white crystalline powder.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	79832-89-6	[2]
Molecular Formula	C ₁₇ H ₂₅ Br	[2]
Molecular Weight	309.3 g/mol	[2]
IUPAC Name	1-bromo-4-(4-pentylcyclohexyl)benzene	[2]
Appearance	White solid powder	[3]
Purity	Often >98%	[1]
Boiling Point	363°C at 760 mmHg	[4]
Density	1.129 g/cm ³	[4]

Commercial Suppliers and Availability

A number of chemical suppliers, predominantly based in China, manufacture and distribute **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene**. Availability ranges from developmental quantities for research and development to bulk quantities for larger-scale production.[\[4\]](#) Pricing and lead times are generally provided upon direct inquiry.

Supplier	Country	Purity / Grades Offered	Package Sizes
Alfa Chemical	China	≥95% min	5g, 25g, 100g, 500g, 1kg, 25kg
Hong Jin	China	99.5%	Available on request
Yantai Xianhua Technology	China	≥99.50%	Available on request
Matrix Scientific	USA	Not specified	Available on request
NINGBO INNO PHARMCHEM	China	>98%	Available on request

Quality Specifications and Analytical Methods

The performance of **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** as a liquid crystal precursor is highly dependent on its purity. Impurities can disrupt the molecular alignment in the liquid crystal phase, degrading the performance of the final device. Therefore, suppliers employ various analytical techniques to ensure their products meet stringent quality standards.

Common Analytical Techniques for Purity Determination:

- High-Performance Liquid Chromatography (HPLC): A standard method for separating and quantifying components in a mixture, widely used for the analysis of liquid crystal mixtures to determine purity.[5]
- Gas Chromatography (GC): Another powerful technique for separating and analyzing volatile compounds. It is a major application for liquid crystals, which can be used as stationary phases for better separation and selectivity.[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure and can be used to identify and quantify the main compound and any impurities. NMR is a very effective tool for analyzing polymer liquid crystals.[7]
- Differential Scanning Calorimetry (DSC): Used to study the phase behavior of liquid crystals by measuring phase transition temperatures and their associated enthalpy changes. This method can be used to determine the purity of substances that are already at 98% or higher purity.[7][8]
- Mass Spectrometry (MS): Used to determine the molecular weight of the compound and to identify impurities by their mass-to-charge ratio.[8]

Illustrative Synthesis Protocol

Commercial synthesis routes for **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** are proprietary. However, a general understanding of its synthesis can be derived from established organic chemistry principles. The formation of the bromobenzene moiety often involves electrophilic aromatic substitution or Sandmeyer-type reactions. The following is a representative experimental protocol for the synthesis of a substituted bromobenzene, which illustrates the type of chemical transformations that may be involved.

Example: Synthesis of 4-Nitrobromobenzene via a Sandmeyer-type Reaction

This protocol is for illustrative purposes only and is based on a published method for synthesizing substituted bromobenzenes. It is not the specific protocol for the target compound of this guide.

- Anilinium Salt Formation: 4-Nitroaniline (1.38 g, 0.01 mol) and concentrated HCl (2.7 mL, 0.04 mol) are slowly mixed. The resulting 4-nitro anilinium salt is collected and dried.[4]
- Diazotization: The dried salt is dissolved in absolute alcohol (30 mL) and the solution is cooled to between -5°C and 0°C.[4] Ethyl nitrite (1 mL, 0.06 mol) is added dropwise over 30 minutes while maintaining the low temperature to form the diazonium salt.[4]
- Bromination: A separate mixture of carbon tetrachloride (30 mL), bromine (1.6 g, 0.01 mol), and ammonium persulfate (0.1 g) is heated under reflux for 15 minutes. The diazonium salt is then added portion-wise to this bromine solution.[4]
- Workup and Purification: The mixture is refluxed for an additional 15 minutes. The carbon tetrachloride is removed by rotary evaporation. The residue is suspended in water and extracted with diethyl ether. The ether extract is dried, and the solvent is evaporated. The crude product is then purified by crystallization from absolute alcohol.[4]

Safety and Handling

According to available Safety Data Sheets (SDS), **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** is an irritant and may be harmful if ingested or inhaled.[9] It is irritating to the mucous membranes and upper respiratory tract.[9]

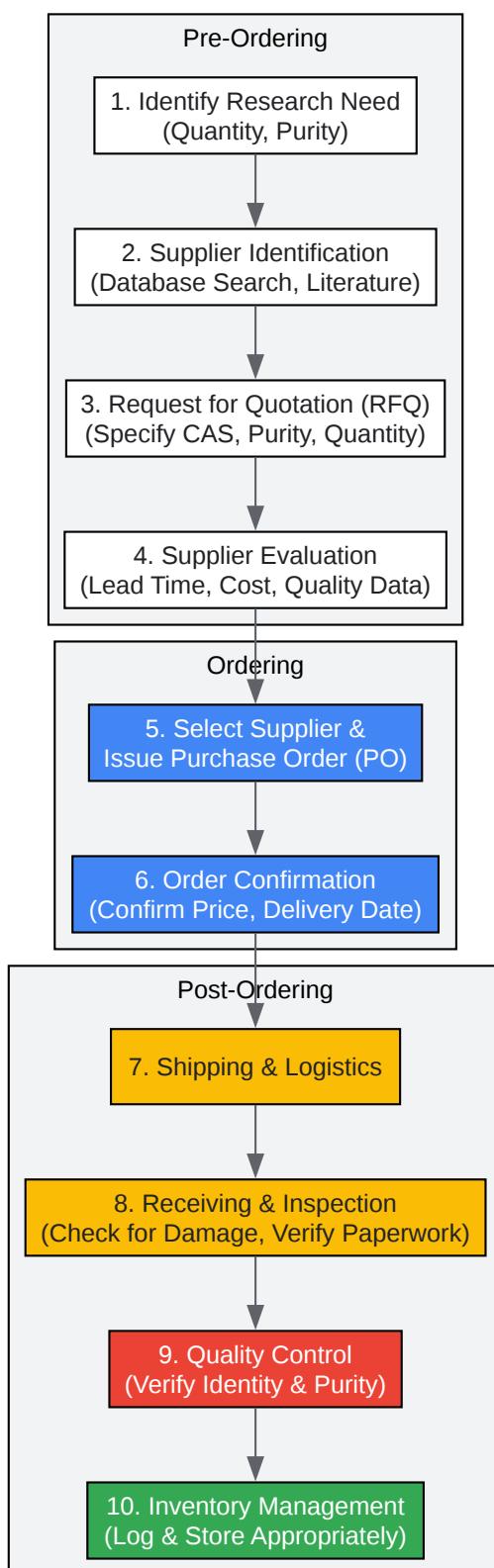
- Handling: Use only in a chemical fume hood with adequate ventilation. Wear protective safety goggles, chemical-resistant gloves, and protective clothing. Avoid breathing dust or vapor and prevent contact with skin and eyes.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances.[4]
- First Aid: In case of eye contact, rinse with clean, running water for at least 15 minutes. For skin contact, wash the affected area with generous amounts of running water and non-

abrasive soap. If inhaled, move the victim to fresh air. Seek medical attention in all cases of exposure.[9]

- Disposal: Dissolve or mix the material with a combustible solvent and burn in a regulated chemical incinerator equipped with an afterburner and scrubber.[9]

Procurement Workflow for Specialty Chemicals

The procurement process for a specialty chemical like **1-Bromo-4-(trans-4-pentylcyclohexyl)benzene** for research and development involves several key steps, from initial identification to final quality control. This workflow ensures that researchers obtain the correct material with the required purity and within the project timeline.



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Caption: A typical procurement workflow for specialty research chemicals.

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